

# Carbomer 980: A Comprehensive Technical Guide to its Interactions with Solvents and Excipients

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## Compound of Interest

Compound Name: Carbomer 980

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## Introduction to Carbomer 980

**Carbomer 980** is a high molecular weight, cross-linked polymer of acrylic acid.[1][2] It belongs to the family of carbomers, which are widely utilized in the pharmaceutical and cosmetic industries as rheology modifiers, stabilizers, and controlled-release agents.[3][4] Supplied as a white, fluffy, and hygroscopic powder with a slightly acidic nature, **Carbomer 980** exhibits its remarkable thickening, suspending, and gelling properties upon dispersion and neutralization in a suitable solvent system.[3][5] Its ability to form clear, viscous gels at low concentrations makes it an invaluable excipient in a wide array of formulations, including topical gels, creams, lotions, and oral suspensions.[4][6]

The fundamental mechanism behind **Carbomer 980**'s functionality lies in its molecular structure. In its dry, unneutralized state, the polyacrylic acid chains are tightly coiled.[1][7] Upon dispersion in a polar solvent, the polymer begins to hydrate and partially uncoil.[7] The critical step to achieve significant viscosity enhancement is neutralization. The addition of a base ionizes the carboxylic acid groups, leading to electrostatic repulsion between the now negatively charged polymer chains. This repulsion causes the polymer to uncoil and expand, entrapping solvent molecules and resulting in the formation of a stable gel matrix.[8]

## Interaction with Solvents

The choice of solvent system is paramount in determining the final properties of a **Carbomer 980** formulation. The polymer's behavior is significantly influenced by the polarity of the solvent and its ability to solvate the polymer chains.

## Aqueous Systems

Water is the most common solvent for **Carbomer 980**. Upon dispersion in water, the polymer hydrates and swells. The viscosity of an unneutralized aqueous dispersion is relatively low.<sup>[1]</sup> Neutralization with a suitable base, such as sodium hydroxide (NaOH) or triethanolamine (TEA), leads to a dramatic increase in viscosity.<sup>[1][7]</sup> The optimal pH for achieving maximum viscosity is typically in the range of 6.0 to 7.5.<sup>[6]</sup> Beyond a pH of 9.0, the viscosity may decrease due to the presence of excess electrolytes which can shield the charges on the polymer backbone, reducing the electrostatic repulsion.<sup>[1]</sup>

## Hydroalcoholic Systems

**Carbomer 980** is also soluble in hydroalcoholic systems, which are common in topical and transdermal formulations. The presence of alcohol can influence the hydration and swelling of the polymer. Studies have shown that the type of alcohol and its concentration affect the final viscosity of the gel.<sup>[9]</sup> For instance, isopropyl alcohol, being less polar than ethanol, may require higher levels of a neutralizing agent to achieve the desired viscosity.<sup>[9]</sup> The stability of **Carbomer 980** gels can also be affected by the alcohol type, with some studies indicating that ethanol-based gels may exhibit greater long-term viscosity stability compared to those made with isopropyl alcohol.<sup>[9]</sup>

## Polyol Systems

Polyols such as glycerin and propylene glycol are frequently used as co-solvents and humectants in formulations containing **Carbomer 980**. These solvents can influence the viscosity and rheological properties of the gel. In anhydrous or low-water systems, polyols can act as hydroxyl donors, forming hydrogen bonds with the carboxylic acid groups of the Carbomer, which can contribute to thickening without the need for neutralization.<sup>[6]</sup>

## Quantitative Data on Carbomer 980-Solvent Interactions

The following tables summarize the quantitative effects of solvent, concentration, and pH on the viscosity of **Carbomer 980** dispersions.

Table 1: Effect of **Carbomer 980** Concentration and pH on Viscosity in Aqueous Solution

Carbomer 980 Concentration (wt%)	pH	Viscosity (mPa·s)
0.2	3.0	Low
0.2	7.0	~15,000
0.5	3.0	Low
0.5	7.0	~40,000 - 60,000
1.0	3.0	Low
1.0	7.0	>80,000

Viscosity measured using a Brookfield RVT viscometer at 20 rpm and 25°C. Data compiled from multiple sources.[\[10\]](#)

Table 2: Influence of Solvent System on the Rheological Properties of 0.5% w/w **Carbomer 980** Gels

Solvent System	Neutralizing Agent	Approximate Viscosity (mPa·s)	Observations
Water	Triethanolamine (TEA)	50,000 - 70,000	Forms a clear, stable gel.[9]
70% Ethanol / 30% Water	Triethanolamine (TEA)	40,000 - 60,000	Clear gel with good stability.[9]
70% Isopropyl Alcohol / 30% Water	Triethanolamine (TEA)	30,000 - 50,000	May require more neutralizer; viscosity can change over time. [9]
Water/Glycerin (60/40 v/v)	Sodium Hydroxide (NaOH)	Lower yield stress and moduli compared to aqueous gels at the same polymer concentration.	Less pseudoplastic behavior than aqueous gels.

## Interaction with Excipients

The compatibility of **Carbomer 980** with other formulation excipients is a critical consideration in drug development. Incompatibilities can lead to a loss of viscosity, precipitation, or other undesirable changes in the formulation.

## Neutralizing Agents

As previously discussed, neutralizing agents are essential for activating the thickening properties of **Carbomer 980**. Common neutralizers include:

- Inorganic Bases: Sodium hydroxide, potassium hydroxide.
- Organic Amines: Triethanolamine (TEA), tromethamine.

The choice of neutralizer can impact the final properties of the gel. For instance, TEA is often preferred in hydroalcoholic systems.[11]

## Electrolytes

**Carbomer 980** gels are sensitive to the presence of electrolytes. High concentrations of salts can shield the negative charges on the polymer backbone, reducing electrostatic repulsion and leading to a significant decrease in viscosity.[11] This effect is more pronounced with divalent and trivalent cations.

## Surfactants

The interaction between **Carbomer 980** and surfactants is complex and depends on the nature of the surfactant (ionic or non-ionic).

- **Ionic Surfactants:** Oppositely charged (cationic) surfactants can form complexes with the anionic **Carbomer 980**, leading to precipitation and a loss of viscosity.[3]
- **Non-ionic Surfactants:** At concentrations above their critical micelle concentration (CMC), non-ionic surfactants can interact with **Carbomer 980**, which may lead to a decrease in viscosity.[12][13][14] This is thought to occur through the formation of surfactant-polymer aggregates.[12]

## Preservatives and Other Excipients

Aqueous **Carbomer 980** dispersions can support microbial growth, necessitating the inclusion of a preservative.[3] Commonly used preservatives include parabens (methylparaben, propylparaben) and chlorocresol.[3] It is important to ensure the compatibility of the chosen preservative with the overall formulation.

**Carbomer 980** can form complexes with certain amino-functional active ingredients and other polymeric excipients, which can be influenced by pH and the presence of co-solvents like alcohols and polyols.[3] It is also incompatible with phenol and resorcinol.[3]

Table 3: Compatibility of **Carbomer 980** with Common Pharmaceutical Excipients

Excipient Class	Examples	Compatibility/Interaction
Preservatives	Methylparaben, Propylparaben, Chlorocresol	Generally compatible, but testing is recommended.[3]
Antioxidants	Sodium Metabisulfite	Generally compatible.
Chelating Agents	Edetic Acid (EDTA)	Compatible; can improve stability by chelating metal ions that can degrade the polymer. [3]
Cationic Polymers	Polyquaternium compounds	Incompatible; can cause precipitation.[3]
Strong Acids	Hydrochloric Acid	Incompatible; prevents neutralization and thickening. [3]
High Levels of Electrolytes	Sodium Chloride	Can significantly reduce viscosity.[11]

## Experimental Protocols

### Preparation of a 0.5% w/w Carbomer 980 Aqueous Gel

- Dispersion: Weigh 99.5 g of purified water into a beaker of appropriate size. While stirring with a propeller mixer at a moderate speed (e.g., 500-800 rpm), slowly and carefully sprinkle 0.5 g of **Carbomer 980** powder onto the surface of the water to avoid the formation of agglomerates. Continue stirring until the powder is fully dispersed and hydrated. This may take 30-60 minutes. A vortex should be avoided to minimize air entrapment.
- Neutralization: Prepare a 10% w/w solution of the chosen neutralizing agent (e.g., triethanolamine or sodium hydroxide). While continuing to stir the Carbomer dispersion, slowly add the neutralizing solution dropwise until the desired pH (typically 6.5-7.5) is reached. A clear, viscous gel will form.
- Homogenization: For a completely homogenous gel, a brief period of homogenization may be employed. However, excessive shear should be avoided as it can permanently reduce the

viscosity of the gel.[15]

## Viscosity Measurement using a Brookfield Viscometer

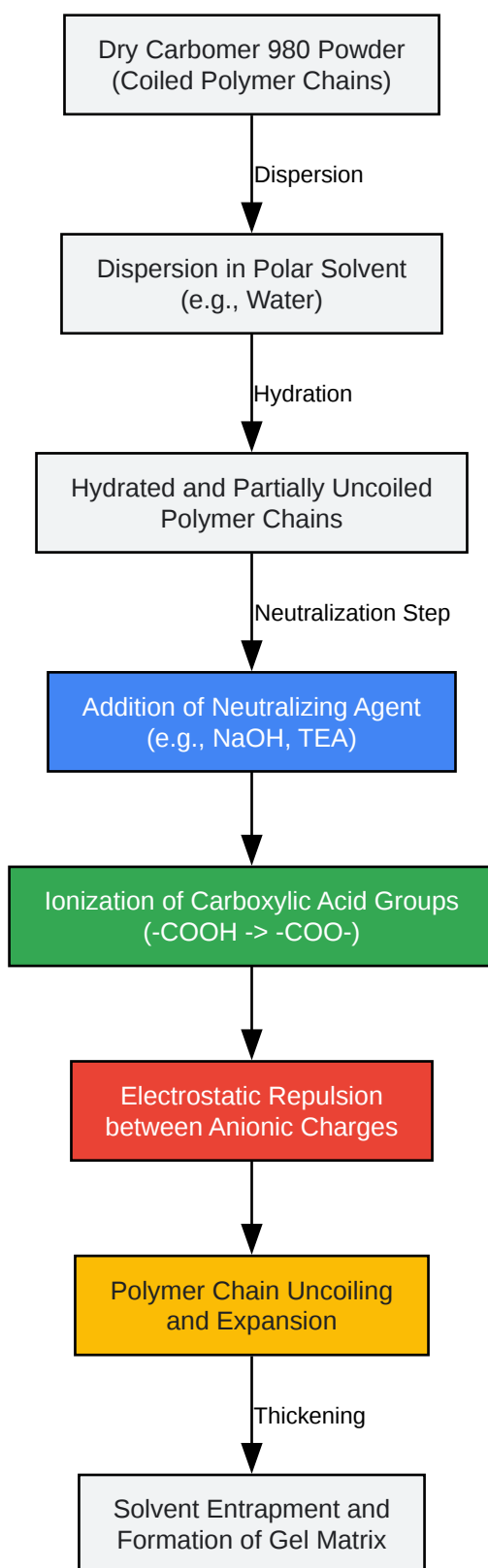
- Instrument Setup: Ensure the Brookfield viscometer is level and calibrated according to the manufacturer's instructions. Select an appropriate spindle and rotational speed based on the expected viscosity of the **Carbomer 980** gel.[7][16][17]
- Sample Preparation: Place a sufficient amount of the **Carbomer 980** gel into a beaker, ensuring the sample is free of air bubbles.[16] Allow the sample to equilibrate to the desired measurement temperature (e.g., 25°C).
- Measurement: Immerse the spindle into the gel to the marked immersion point.[7][16] Start the viscometer at the selected speed and allow the reading to stabilize before recording the viscosity value in milliPascal-seconds (mPa·s).[7][17]

## Determination of Swelling Index

- Sample Preparation: Accurately weigh a known amount of dry **Carbomer 980** powder (Wd). [18]
- Swelling: Place the powder in a large excess of the desired swelling medium (e.g., purified water or a buffer solution of a specific pH) in a container.[19][20]
- Equilibrium: Allow the polymer to swell until equilibrium is reached. This may take several hours to days.[21]
- Measurement: Carefully remove the swollen gel from the medium, blot away any excess surface liquid, and weigh the swollen gel (Ws).[19]
- Calculation: The swelling index (SI) is calculated using the following formula:[18]  $SI = (Ws - Wd) / Wd$

## Visualization of Interactions and Processes

### Carbomer 980 Neutralization and Gel Formation Pathway

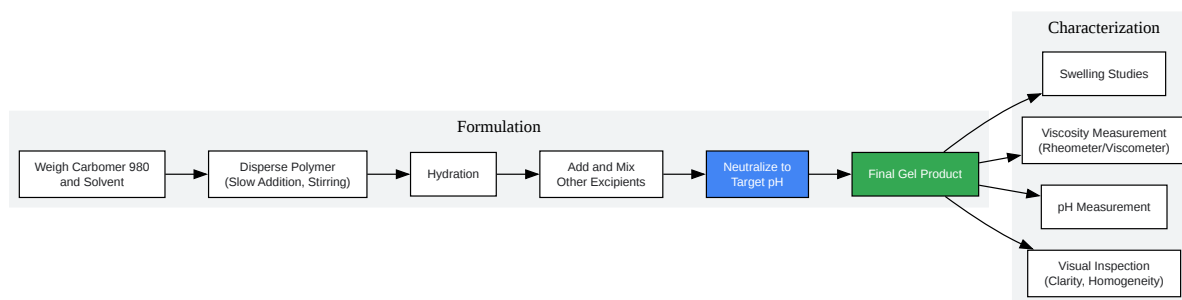


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Caption: **Carbomer 980** Neutralization and Gel Formation Pathway.



## Experimental Workflow for Carbomer 980 Gel Formulation and Characterization



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Caption: Workflow for **Carbomer 980** Gel Formulation and Characterization.

## Conclusion

**Carbomer 980** is a versatile and highly efficient rheology modifier that plays a crucial role in the formulation of a wide range of pharmaceutical and cosmetic products. Its performance is intricately linked to its interactions with the solvent system and other excipients. A thorough understanding of these interactions, particularly the critical role of neutralization and the potential for incompatibilities, is essential for successful formulation development. By carefully selecting solvents and excipients and by employing robust experimental protocols for characterization, researchers and drug development professionals can fully leverage the beneficial properties of **Carbomer 980** to create stable, effective, and aesthetically pleasing products.

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